

# 3-Aminopropanethiol rubber chemicals production

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## Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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## Chemical Profile of 3-Aminopropanethiol

The table below summarizes the core identity and key physicochemical properties of **3-Aminopropanethiol** (CAS No. 462-47-5), which are fundamental for any experimental design.

Property	Value / Description
CAS Number	462-47-5 [1] [2] [3]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> NS [1] [2] [3]
Molecular Weight	91.18 g/mol [3]
Common Synonyms	3-Aminopropane-1-thiol; Homocysteamine; 3-Mercaptopropylamine [1] [2] [3]
Boiling Point	151.4 °C at 760 mmHg [1] [2]
Density	0.951 g/cm <sup>3</sup> [1] [2]
Flash Point	45.4 °C [1] [2]
pKa	9.29 (Predicted) [2] [3]

Property	Value / Description
Appearance	Not specified in search results

## Known Applications & Proposed Role in Rubber Production

The available literature indicates that **3-Aminopropanethiol** is a versatile compound with several uses, including in the rubber industry.

- General Applications:** According to supplier information, this compound is used in organic synthesis, pharmaceutical building blocks, and as a corrosion inhibitor in the petroleum industry [2]. It is also noted for its use in the production of rubber chemicals [2].
- Proposed Function in Rubber:** While exact mechanisms are not detailed in the search results, the molecule's structure—featuring both a thiol (-SH) group and an amine (-NH<sub>2</sub>) group—provides a strong clue. In rubber chemistry, such compounds typically act as **vulcanization accelerators**. The thiol group can initiate the cross-linking reaction between the polymer chains (like natural rubber) and sulfur, while the amine group can enhance the solubility and activity of the accelerator in the rubber compound.

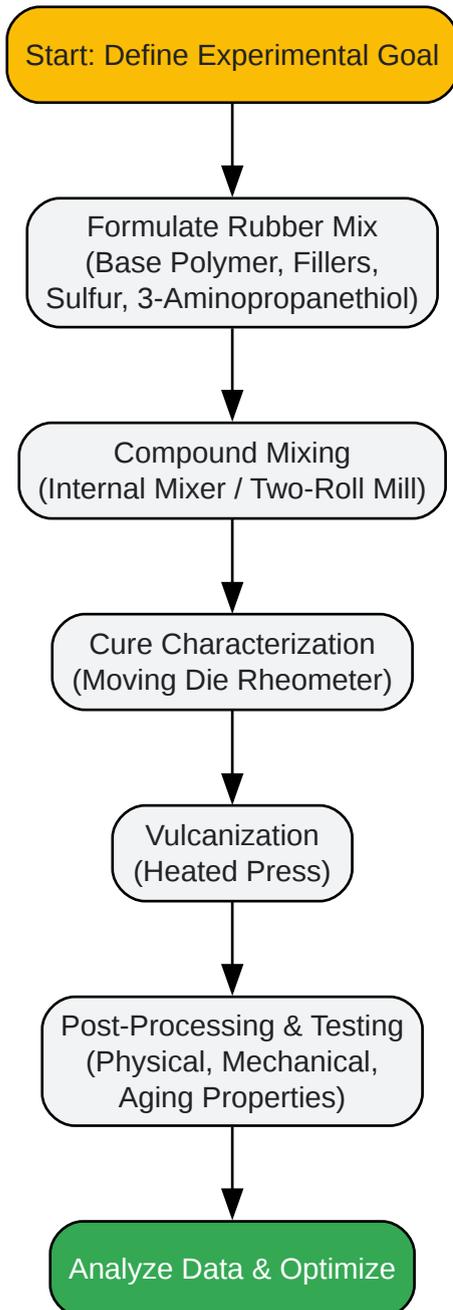
## Safety and Handling Considerations

Handling **3-Aminopropanethiol** requires careful attention to safety due to its hazardous nature.

Aspect	Details
Hazard Identification	The specific hazard codes are not listed, but its molecular similarity to other thiols indicates potential health hazards.
Key Risks	<b>Flammability:</b> Flash point of 45.4°C makes it combustible [1] [2]. <b>Toxicity:</b> An intraperitoneal LD50 of 125 mg/kg in mice indicates toxicity [1].
Recommended PPE	Based on a related compound (3-Amino-1-propanol), faceshields, gloves, goggles, and appropriate respirator filters are advised [4].

## Proposed Experimental Workflow

While specific parameters are unavailable, the general workflow for evaluating a new rubber additive is well-established. The diagram below outlines this logical process.



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## References

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2. Cas 462-47-5, 3 - aminopropanethiol | lookchem [lookchem.com]

3. - 3 | 462-47-5 aminopropanethiol [chemicalbook.com]

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